

# A Comparative Guide to Gravimetric and Spectrophotometric Analysis of Nickel Using Dimethylglyoxime

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## Compound of Interest

Compound Name: Dimethylglyoxime

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This guide provides a comprehensive comparison of two common analytical techniques for the quantification of nickel: the gravimetric method and the spectrophotometric method, both utilizing **dimethylglyoxime** (DMG) as a chelating agent. The selection of an appropriate method is critical for accurate and reliable results in research, quality control, and various stages of drug development. This document presents a detailed overview of both methods, including their underlying principles, experimental protocols, and a quantitative comparison of their performance metrics.

## Principles of the Methods

**Gravimetric Analysis:** This is a classical analytical technique that relies on the measurement of mass. In this method, nickel ions ( $\text{Ni}^{2+}$ ) in a solution react with an alcoholic solution of **dimethylglyoxime** to form a distinct, bright red precipitate of nickel dimethylglyoximate ( $\text{Ni}(\text{C}_4\text{H}_7\text{N}_2\text{O}_2)_2$ ).<sup>[1][2]</sup> The precipitate is then carefully collected, washed, dried to a constant weight, and weighed.<sup>[1]</sup> The mass of the nickel in the original sample is then calculated based on the stoichiometry of the precipitate.<sup>[1]</sup> Gravimetric analysis is known for its high accuracy and precision, serving as a primary method for establishing the concentration of standard solutions.<sup>[1]</sup>

**Spectrophotometric Analysis:** This method is based on the principle of light absorption. The nickel-**dimethylglyoxime** complex formed in the presence of an oxidizing agent produces a colored solution. The intensity of the color is directly proportional to the concentration of nickel in the solution, following the Beer-Lambert Law. The absorbance of the solution is measured at a specific wavelength (typically around 445 nm) using a spectrophotometer. By comparing the absorbance of an unknown sample to a series of standard solutions with known nickel concentrations, the concentration of the unknown can be determined.

## Quantitative Performance Comparison

The choice between the gravimetric and spectrophotometric methods often depends on the specific requirements of the analysis, such as the expected concentration of nickel, the required level of accuracy, and the sample throughput. The following table summarizes the key performance characteristics of each method based on experimental data.

Parameter	Gravimetric Method	Spectrophotometric Method
Principle	Measurement of mass of Ni(DMG) <sub>2</sub> precipitate	Measurement of light absorbance by the Ni-DMG complex
Accuracy	Very high, often considered a reference method	Good, with relative deviations typically below 10%
Precision (%RSD)	Excellent, typically < 0.5%	Good, with RSDs generally between 1-5%
Detection Limit	Higher, not suitable for trace analysis	Lower, typically in the range of 0.02 - 0.25 mg/L
Quantification Limit	Higher	Lower, typically in the range of 0.06 - 0.45 mg/L
Linear Range	Not applicable	Typically 0.45 - 5.9 mg/L
Analysis Time	Long (hours to days)	Rapid (minutes per sample after preparation)
Sample Throughput	Low	High
Interferences	Fewer chemical interferences, but co-precipitation can occur. Tartrate or citrate is used to mask interference from ions like Fe <sup>3+</sup> and Cr <sup>3+</sup> .	Spectral interferences from other colored species can be a problem. Ions like Co <sup>2+</sup> and Cu <sup>2+</sup> can form colored complexes with DMG.

## Experimental Protocols

### Gravimetric Determination of Nickel

#### 1. Sample Preparation:

- Accurately weigh a sample containing a known amount of nickel and dissolve it in a suitable acid (e.g., hydrochloric acid).

- Dilute the solution with distilled water.
- If interfering ions such as iron are present, add tartaric or citric acid to the solution to prevent their precipitation.

## 2. Precipitation:

- Heat the solution to about 70-80°C.
- Add a 1% alcoholic solution of **dimethylglyoxime** in slight excess to the hot solution.
- Slowly add dilute ammonia solution until the solution is slightly alkaline to precipitate the red nickel dimethylglyoximate complex.

## 3. Digestion and Filtration:

- Allow the precipitate to digest by keeping the solution hot for about an hour to promote the formation of larger, more easily filterable crystals.
- Filter the hot solution through a pre-weighed sintered glass crucible.

## 4. Washing and Drying:

- Wash the precipitate with hot water until it is free of chloride ions (test with silver nitrate solution).
- Dry the crucible containing the precipitate in an oven at 110-120°C to a constant weight.

## 5. Calculation:

- The weight of nickel is calculated from the weight of the precipitate using the gravimetric factor for nickel in nickel dimethylglyoximate (0.2032).

# Spectrophotometric Determination of Nickel

## 1. Preparation of Standard Solutions:

- Prepare a stock solution of a known concentration of nickel.

- From the stock solution, prepare a series of standard solutions with decreasing nickel concentrations.

## 2. Sample Preparation:

- Prepare the unknown sample solution in the same manner as the standard solutions.

## 3. Color Development:

- To each standard and the unknown sample solution, add an oxidizing agent (e.g., bromine water or ammonium persulfate).
- Add a solution of **dimethylglyoxime**.
- Add an ammonia solution to make the solution alkaline and develop the color.
- Dilute each solution to a final volume with distilled water.

## 4. Absorbance Measurement:

- Allow the color to stabilize for a few minutes.
- Measure the absorbance of each standard and the unknown sample at the wavelength of maximum absorbance (around 445 nm) using a spectrophotometer. Use a reagent blank to zero the instrument.

## 5. Calibration and Calculation:

- Plot a calibration curve of absorbance versus the concentration of the nickel standards.
- Determine the concentration of nickel in the unknown sample by interpolating its absorbance on the calibration curve.

# Visualizing the Methodologies

To further clarify the experimental processes and the underlying chemical reaction, the following diagrams are provided.



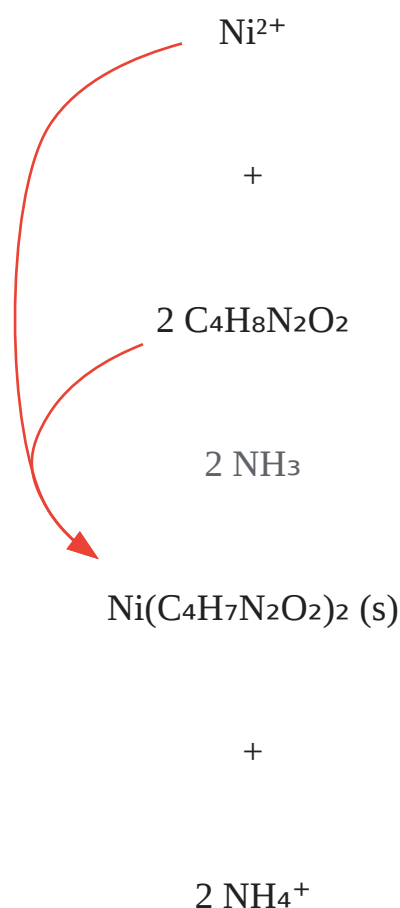
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### Gravimetric Analysis Workflow



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### Spectrophotometric Analysis Workflow



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#### Reaction of Nickel with **Dimethylglyoxime**

## Conclusion

Both the gravimetric and spectrophotometric methods using **dimethylglyoxime** are reliable for the determination of nickel. The gravimetric method stands out for its exceptional accuracy and precision, making it suitable as a reference method and for analyses where the highest level of certainty is required. However, it is a time-consuming and labor-intensive process, and it is not ideal for trace-level analysis.

The spectrophotometric method offers a rapid and sensitive alternative, making it well-suited for routine analysis of a large number of samples and for the determination of low concentrations of nickel. While generally accurate, it is more susceptible to interferences and requires careful calibration.

The choice between these two methods will ultimately be guided by the specific analytical needs, including the concentration of nickel in the sample, the required accuracy and precision, the available instrumentation, and the desired sample throughput. For high-stakes applications in drug development and quality control, the gravimetric method may be preferred for its accuracy, while the spectrophotometric method provides a practical solution for rapid screening and routine monitoring.

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## References

- 1. scribd.com [scribd.com]
- 2. SSERC | Gravimetric analysis of Nickel [sserc.org.uk]
- To cite this document: BenchChem. [A Comparative Guide to Gravimetric and Spectrophotometric Analysis of Nickel Using Dimethylglyoxime]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b607122#comparison-of-gravimetric-and-spectrophotometric-methods-using-dimethylglyoxime>]

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